

Recombinant Production of Pantinin-2: A Guide for Researchers

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Compound of Interest

Compound Name: *Pantinin-2*

Cat. No.: *B15566332*

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Application Note

Introduction

Pantinin-2 is a cysteine-free antimicrobial peptide originally identified from the venom of the scorpion *Pandinus imperator*.^[1] This cationic, amphipathic peptide, comprised of 13-14 amino acids, adopts an α -helical structure.^[1] It exhibits potent activity against Gram-positive bacteria and fungi, with comparatively weaker effects on Gram-negative bacteria and low to moderate hemolytic activity against human red blood cells.^[1] Recent studies have also highlighted the potential of Pantinin peptides as selective anticancer agents, inducing apoptosis in tumor cells.^[2] The multifaceted therapeutic potential of **Pantinin-2** necessitates a robust and scalable production method, for which recombinant expression in *Escherichia coli* presents a cost-effective and efficient solution.

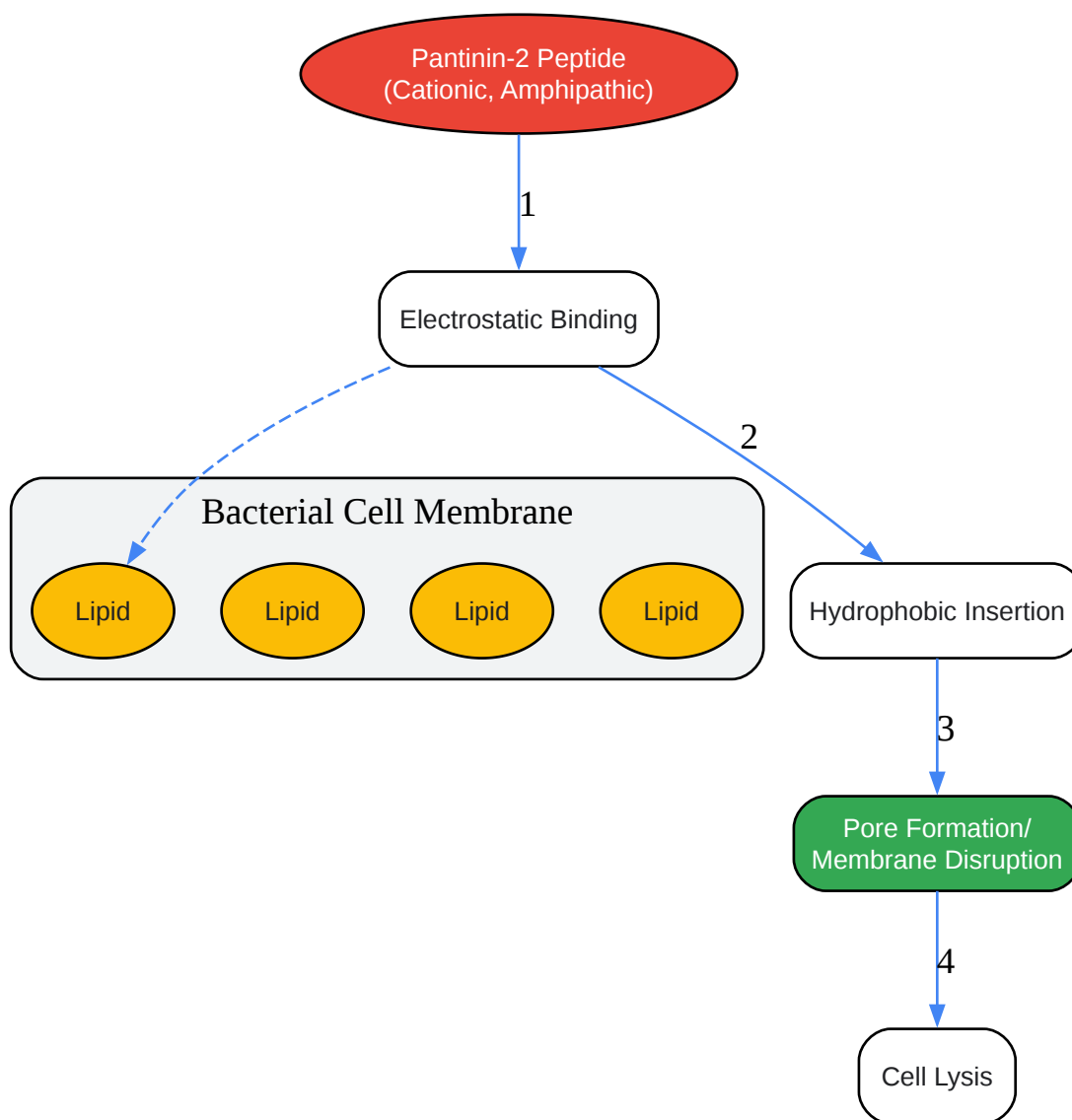
This application note provides a comprehensive protocol for the recombinant expression and purification of **Pantinin-2**. The methodology addresses common challenges associated with antimicrobial peptide (AMP) production, such as host cell toxicity and proteolytic degradation, by employing a fusion protein strategy.

Principle of the Method

To circumvent the inherent toxicity of **Pantinin-2** to the *E. coli* host and prevent its degradation by cellular proteases, the peptide is expressed as a fusion protein.^[3]^[4] A suitable fusion partner, such as Thioredoxin (Trx), is genetically linked to the **Pantinin-2** sequence. This fusion

protein masks the antimicrobial activity of the peptide during expression. Following cell lysis and initial purification of the fusion protein via affinity chromatography, the **Pantinin-2** peptide is liberated by enzymatic or chemical cleavage. A final purification step then isolates the pure, active **Pantinin-2**.

Experimental Workflow Overview



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References

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